

(3S)-5-Methylhexane-1,3-diamine: Technical Monograph & Application Guide[1]

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Compound of Interest

Compound Name: (3S)-5-Methylhexane-1,3-diamine

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Executive Summary & Chemical Identity

(3S)-5-Methylhexane-1,3-diamine is a specialized chiral building block derived from the L-Leucine scaffold.[1] Distinguished by its specific stereochemistry at the C3 position and a flexible isohexyl side chain, this diamine serves as a critical intermediate in the synthesis of peptidomimetics, kinase inhibitors, and chiral ligands for asymmetric catalysis.[1]

Its utility lies in the 1,3-diamine motif, which provides a unique "bite angle" for metal coordination compared to the more common 1,2-diamines (e.g., ethylenediamine), and its ability to introduce a specific hydrophobic bulk (isobutyl group) in a defined spatial orientation.
[1]

Chemical Identifiers

Property	Detail
IUPAC Name	(3S)-5-methylhexane-1,3-diamine
Common Name	(S)-1,3-Diamino-5-methylhexane
CAS Number	1932317-46-8 (Free Base) / 2490322-99-9 (2HCl Salt)
Molecular Formula	C ₇ H ₁₈ N ₂
Molecular Weight	130.23 g/mol
Chiral Center	C3 (S-configuration derived from L-Leucine)
SMILES	<chem>CC(C)CN</chem>

Physicochemical Properties

The physicochemical profile of **(3S)-5-methylhexane-1,3-diamine** is dominated by its dual primary amine functionality and the lipophilic isobutyl tail.^[1]

Property	Value (Experimental/Predicted)	Context & Relevance
Physical State	Colorless to pale yellow viscous liquid	Hygroscopic; often handled as HCl salt for stability. [1]
Boiling Point	~185–195 °C (at 760 mmHg)	High boiling point due to intermolecular H-bonding. [1]
Density	~0.86 g/mL	Less dense than water; typical for aliphatic amines. [1]
pKa (NH ₂)	pKa ₁ ≈ 10.5, pKa ₂ ≈ 8.8	Strong base; forms stable dicationic salts at physiological pH.
LogP	~0.65	Amphiphilic; soluble in water and polar organic solvents (MeOH, DMSO).
Optical Rotation	[α] _D dependent on solvent/conc.	Confirmation of enantiopurity is critical (typically >98% ee required).

Structural Analysis & Stereochemistry

The molecule features a flexible ethylene backbone separating the two amine groups. The (3S) stereocenter anchors the isobutyl group, directing steric bulk away from the metal center or binding pocket.

Conformational Bias

In solution, the 1,3-diamine motif can adopt a chair-like conformation when chelated to metals, forming a six-membered chelate ring.[\[1\]](#) This is distinct from the five-membered rings formed by 1,2-diamines, offering:

- Wider Bite Angle: ~90–95° (vs. ~85° for 1,2-diamines).[\[1\]](#)
- Reduced Steric Crowding: The C3 substituent is equatorial in the most stable chair conformers, minimizing 1,3-diaxial interactions.[\[1\]](#)

Figure 1: Schematic of the six-membered chelate ring formed by **(3S)-5-methylhexane-1,3-diamine** upon metal coordination.^{[1][2][3]}

Synthesis & Manufacturing Routes

The synthesis of **(3S)-5-methylhexane-1,3-diamine** typically relies on the "Chiral Pool" strategy, utilizing L-Leucine to establish the (S)-stereocenter.^[1]

Route A: Homologation of L-Leucine (The "Beta-Amino" Pathway)

This route preserves the chiral integrity of L-Leucine while extending the carbon chain.^[1]

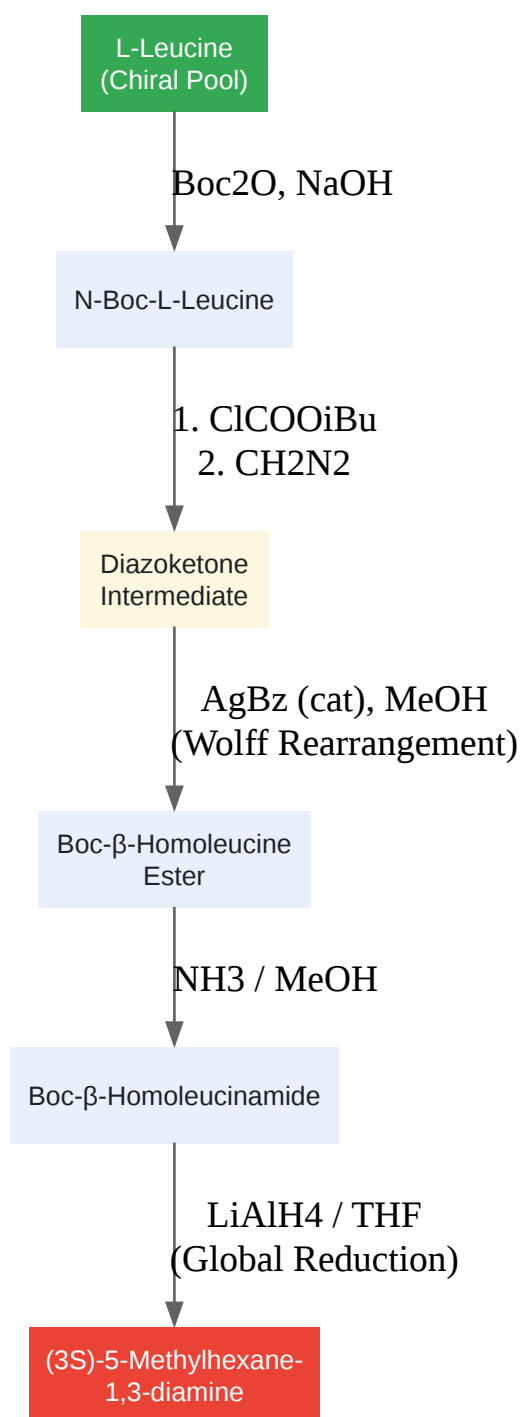
- Starting Material: L-Leucine (S-configuration).^[1]
- Protection: Boc-protection of the amine (Boc-L-Leu-OH).^[1]
- Homologation (Arndt-Eistert):
 - Formation of mixed anhydride.
 - Reaction with diazomethane to form diazoketone.^[1]
 - Wolff rearrangement in the presence of methanol to yield Boc-β-homoleucine methyl ester.^[1]
- Amidation: Conversion of the ester to a primary amide (NH₃/MeOH).
- Reduction: Global reduction of the amide and the Boc-group (using LiAlH₄ or BH₃^[1]·THF) yields the 1,3-diamine.^[1]

Route B: The Nitromethane Addition (Henry Reaction Variant)

A more direct convergent route involving Leucinal.

- Precursor: (S)-N-Boc-Leucinal (Aldehyde derived from Leucine).^[1]

- Henry Reaction: Reaction with Nitromethane (CH_3NO_2) catalyzed by a chiral copper complex (or simple base if diastereoselectivity is controlled by the substrate) to form the β -nitroalcohol.[\[1\]](#)
- Reduction: Hydrogenation (Pd/C or Raney Ni) of the nitro group to an amine.
- Deoxygenation/Substitution: This route typically yields a 1,3-amino alcohol.[\[1\]](#) To get the diamine, the hydroxyl group must be activated (Mesylate/Tosylate) and displaced by azide (NaN_3), followed by reduction (Staudinger reaction).



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Figure 2: The Arndt-Eistert Homologation route ensures retention of the (S)-configuration.[1]

Applications in Drug Discovery & Catalysis

Pharmaceutical Intermediate

The **(3S)-5-methylhexane-1,3-diamine** scaffold acts as a peptidomimetic surrogate for the Leucine-Glycine or Leucine-Alanine dipeptide bond.[\[1\]](#)

- **Protease Inhibitors:** The 1,3-diamine backbone mimics the transition state of peptide hydrolysis.[\[1\]](#) The isobutyl group fits into the S1 or S1' hydrophobic pocket of enzymes (e.g., HIV protease, Renin).
- **Kinase Inhibitors:** Used as a solubilizing linker that projects the amine into the solvent front while anchoring the inhibitor via the hydrophobic tail.

Chiral Ligand in Asymmetric Catalysis

Chiral 1,3-diamines are "privileged structures" in organometallic chemistry.[\[1\]](#)

- **Asymmetric Hydrogenation:** Used as a ligand for Ruthenium or Rhodium complexes (e.g., Noyori-type catalysts) for the reduction of ketones.[\[1\]](#)
- **Organocatalysis:** The diamine can function as a bifunctional catalyst (via H-bonding) for aldol or Michael addition reactions.[\[1\]](#)

Handling, Safety, and Storage Protocols

Safety Profile (GHS Classification)

- **Signal Word:** DANGER
- **Hazard Statements:**
 - H314: Causes severe skin burns and eye damage.[\[1\]](#)
 - H302: Harmful if swallowed.[\[1\]](#)
- **Precautionary Measures:** Wear nitrile gloves (double-gloving recommended), chemical safety goggles, and a face shield.[\[1\]](#) Handle only in a functioning fume hood.

Storage & Stability

- **Hygroscopicity:** The free base is highly hygroscopic and will absorb CO₂ from the air to form carbamates.

- Recommendation: Store as the dihydrochloride salt (2HCl) for long-term stability.[1]
- Conditions: Store at 2–8°C under an inert atmosphere (Argon or Nitrogen).

Analytical Validation

To verify the identity and purity of the compound before use:

- ¹H NMR (DMSO-d₆): Look for the doublet at ~0.9 ppm (isobutyl methyls) and the diagnostic multiplet at ~2.8–3.0 ppm (C3-H adjacent to amine).[1]
- Chiral HPLC: Use a Crownpak CR(+) or Chiralcel OD-H column to verify enantiomeric excess (ee > 98%).[1]

References

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